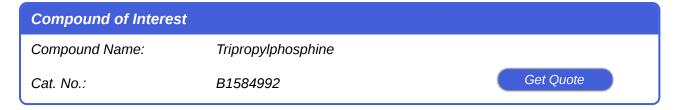


tripropylphosphine safety data sheet and handling precautions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safe Handling of **Tripropylphosphine** for Researchers, Scientists, and Drug Development Professionals

Introduction

Tripropylphosphine ((CH₃CH₂CH₂)₃P) is a pyrophoric organophosphine compound, meaning it can ignite spontaneously upon contact with air. It is also corrosive and reacts violently with water. Due to these hazardous properties, stringent safety measures are imperative when handling this reagent in a laboratory setting. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **tripropylphosphine** to ensure its safe use by researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Tripropylphosphine is classified as a pyrophoric liquid and is corrosive to the skin and eyes. Its hazard classifications are summarized below.

Table 1: GHS Hazard Classification for Tripropylphosphine



Hazard Class	Category	Hazard Statement
Pyrophoric Liquids	Category 1	H250: Catches fire spontaneously if exposed to air.
Skin Corrosion/Irritation	Sub-category 1B	H314: Causes severe skin burns and eye damage.

Source: ECHEMI[1], Sigma-Aldrich[2]

Physical and Chemical Properties

Understanding the physical and chemical properties of **tripropylphosphine** is crucial for its safe handling and storage.

Table 2: Physical and Chemical Properties of Tripropylphosphine

Property	Value
Molecular Formula	C ₉ H ₂₁ P
Molecular Weight	160.24 g/mol [2][3]
Appearance	Clear, colorless liquid[4]
Boiling Point	72-74 °C at 12 mmHg[2][5]
Density	0.801 g/mL at 25 °C[2][5]
Flash Point	62 °C[4]
Solubility	Insoluble in water[5]
Refractive Index	n20/D 1.4584[2][5]

Toxicological Data

Detailed toxicological studies specifically for **tripropylphosphine** are not widely available. However, data for the related compound, triphenylphosphine, can offer some insight into the potential hazards, though it should be interpreted with caution. For triphenylphosphine, the oral



LD50 in rats is reported as 700 mg/kg, and the dermal LD50 in rabbits is greater than 4000 mg/kg.[6][7][8] The inhalation LC50 in rats is 12.5 mg/L for a 4-hour exposure.[6][9] **Tripropylphosphine** is expected to be corrosive and destructive to tissues of the mucous membranes, upper respiratory tract, eyes, and skin.[9]

Handling Precautions and Experimental Protocols

Due to its pyrophoric nature, **tripropylphosphine** must be handled under an inert atmosphere (e.g., nitrogen or argon) in a well-ventilated area, such as a fume hood or a glove box.[1][10]

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against the hazards of **tripropylphosphine**.

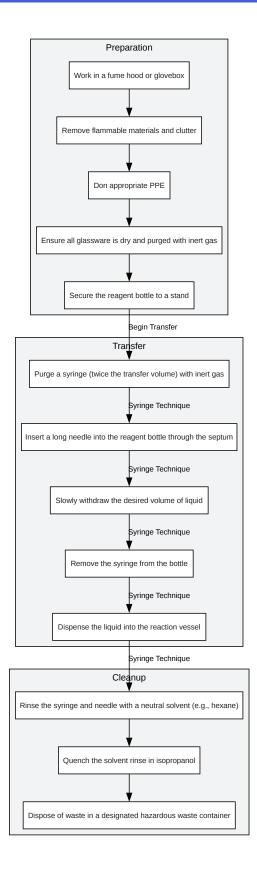
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical splash goggles and a face shield.[3][10]	Protects against splashes and potential explosions.
Skin Protection	Flame-retardant lab coat (e.g., Nomex) over natural fiber clothing.[2][10]	Provides protection against fire and chemical splashes. Synthetic fibers should be avoided as they can melt onto the skin.[2]
Hand Protection	Nitrile gloves worn under neoprene or other chemical- resistant gloves.[3]	Provides a double barrier against chemical contact.
Footwear	Closed-toe shoes.[1][3]	Protects feet from spills.

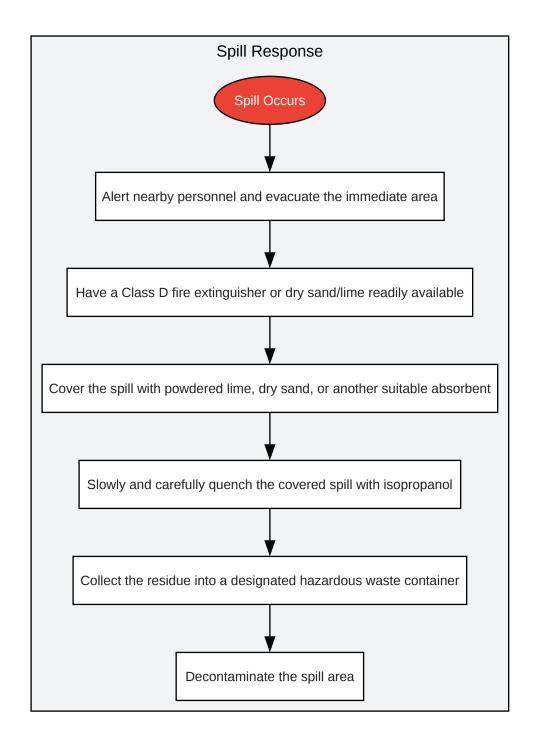
Experimental Workflow for Safe Transfer

The following workflow outlines the safe transfer of **tripropylphosphine** using a syringe. For transfers of volumes greater than 20 mL, the cannula technique is recommended.[1]









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 2. ors.od.nih.gov [ors.od.nih.gov]
- 3. chemistry.ucla.edu [chemistry.ucla.edu]
- 4. echemi.com [echemi.com]
- 5. Safe Handling of Pyrophoric Liquids | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. szabo-scandic.com [szabo-scandic.com]
- 8. Triphenylphosphine | 603-35-0 [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. Pyrophoric Reagents Handling in Research Labs | Environmental Health and Safety Office of the Vice President for Research | The University of Iowa [ehs.research.uiowa.edu]
- To cite this document: BenchChem. [tripropylphosphine safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584992#tripropylphosphine-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com